

Technical Guide: Synthesis and Characterization of the Meropenem Enol Phosphate Intermediate (MAP)

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Compound of Interest

Compound Name: C₂₉H₂₇N₂O₁₀P
CAS No.: 396717-61-6; 90776-59-3
Cat. No.: B2462356

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Compound: 4-Nitrobenzyl (4R,5S,6S)-3-[(diphenylphosphono)oxy]-6-[(R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylate Formula: C₂₉H₂₇N₂O₁₀P CAS Registry Number: 90776-59-3 Common Name: MAP (Methyl-carbapenem Active Phosphate)[1][2][3]

Executive Summary & Strategic Importance

This technical guide details the synthesis and characterization of the Enol Phosphate Intermediate (MAP), a critical precursor in the industrial manufacturing of Meropenem and Doripenem.

In the context of carbapenem drug development, the C2 molecule (the keto-ester) is unreactive toward nucleophilic substitution.[2] To attach the characteristic pyrrolidinyl-thio side chain of Meropenem, the C2-ketone must be activated.[2] The formation of the diphenyl phosphate ester (C₂₉H₂₇N₂O₁₀P) transforms the C2 position into a highly reactive vinyl phosphate electrophile.

Why this specific intermediate?

- **Leaving Group Balance:** The diphenyl phosphate group provides an optimal balance between reactivity (sufficient to react with thiols) and stability (isolable as a crystalline solid), unlike triflates (too unstable) or mesylates (insufficiently reactive).[\[2\]](#)
- **Stereochemical Integrity:** The reaction conditions preserve the fragile (4R,5S,6S) configuration essential for biological activity.[\[2\]](#)
- **Purification:** The high molecular weight and aromatic nature of the diphenyl and p-nitrobenzyl (PNB) groups facilitate crystallization, removing impurities prior to the final expensive coupling step.

Retrosynthetic Analysis & Reaction Pathway

The synthesis of MAP is driven by the base-promoted enolization of the keto-ester precursor, followed by "trapping" with diphenyl chlorophosphate.[\[2\]](#)

Reaction Logic

- **Enolization:** A non-nucleophilic base (DIPEA) deprotonates the C3-position of the keto-ester.[\[2\]](#)
- **O-Phosphorylation:** The resulting enolate attacks the phosphorus center of diphenyl chlorophosphate.[\[2\]](#)
- **Elimination:** Chloride is displaced, yielding the stable enol phosphate.

Visualization of Synthesis Pathway

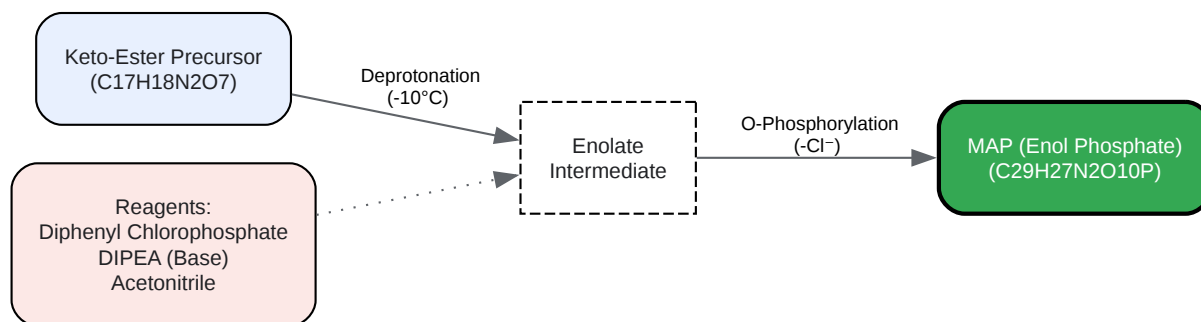


Figure 1: Activation of the Carbapenem Core via Enol Phosphorylation

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Figure 1: The conversion of the keto-ester to the activated vinyl phosphate (MAP).^[2]

Detailed Experimental Protocol

Safety Warning: Diphenyl chlorophosphate is corrosive and toxic.^[2] The PNB group is a potential sensitizer. All operations must be performed in a fume hood with moisture exclusion.

Materials

- Substrate: 4-Nitrobenzyl (4R,5S,6S)-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-3-one-2-carboxylate (Keto-ester).^[2]
- Phosphorylating Agent: Diphenyl chlorophosphate (1.1 - 1.2 equivalents).^[2]
- Base: Diisopropylethylamine (DIPEA) (1.2 equivalents).^[2] Note: DIPEA is preferred over Triethylamine to minimize nucleophilic attack on the β -lactam ring.^[2]
- Solvent: Acetonitrile (MeCN) (Dry, <0.05% water).^[2]
- Catalyst: 4-Dimethylaminopyridine (DMAP) (0.05 eq, optional, accelerates reaction).^[2]

Step-by-Step Methodology

- Setup: Charge a dry reactor with the Keto-ester precursor (1.0 eq) and anhydrous Acetonitrile (10 volumes). Cool the suspension to -10°C.

- Causality: Low temperature is critical to prevent the degradation of the strained β -lactam ring and to control the regioselectivity of the phosphorylation.
- Base Addition: Add DIPEA (1.2 eq) dropwise over 30 minutes, maintaining internal temperature $< -5^{\circ}\text{C}$.
 - Observation: The suspension will clear as the enolate forms.
- Phosphorylation: Add Diphenyl chlorophosphate (1.1 eq) dropwise over 45 minutes.
 - Critical Control Point: Exothermic reaction.[2] Ensure cooling capacity is sufficient.
- Reaction Monitoring: Stir at 0°C for 2–4 hours. Monitor by HPLC (C18 column).
 - Endpoint: $< 1\%$ residual Keto-ester.[2]
- Quench & Workup: Pour the reaction mixture into a cold phosphate buffer (pH 6.5). Extract with Ethyl Acetate.
 - Note: Avoid highly acidic or basic washes, which can hydrolyze the enol phosphate or open the β -lactam.
- Crystallization: Concentrate the organic layer. Add Isopropanol (IPA) as an anti-solvent to induce crystallization.[2]
- Isolation: Filter the white crystalline solid, wash with cold IPA, and dry under vacuum at 40°C .

Characterization & Quality Control

The identity of $\text{C}_{29}\text{H}_{27}\text{N}_2\text{O}_{10}\text{P}$ must be confirmed using orthogonal analytical methods. The ^{31}P NMR is the most diagnostic tool for this specific intermediate.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl_3 or $\text{DMSO}-d_6$ [2]

Nucleus	Chemical Shift (δ)	Multiplicity	Assignment	Structural Insight
³¹ P	-12.5 to -13.5 ppm	Singlet	Phosphate Ester	Diagnostic: Confirms formation of the enol phosphate. [2] Absence of signal at +5 ppm (hydrolysis product) or -20 ppm (pyrophosphate impurity).[2]
¹ H	8.24, 7.68	Doublets (ABq)	PNB Aromatics	Confirms the protecting group integrity.[2]
¹ H	7.10 - 7.40	Multiplet	Diphenyl Group	Integration should match 10 protons (2x Phenyl).[2]
¹ H	1.18	Doublet	4-Methyl	Confirms the β-methyl configuration (essential for Meropenem stability against DHP-I).[2]
¹ H	1.15	Doublet	Hydroxyethyl CH3	Side chain stereochemistry. [2]

HPLC Purity Profile

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 150 x 4.6 mm, 5μm).[2]

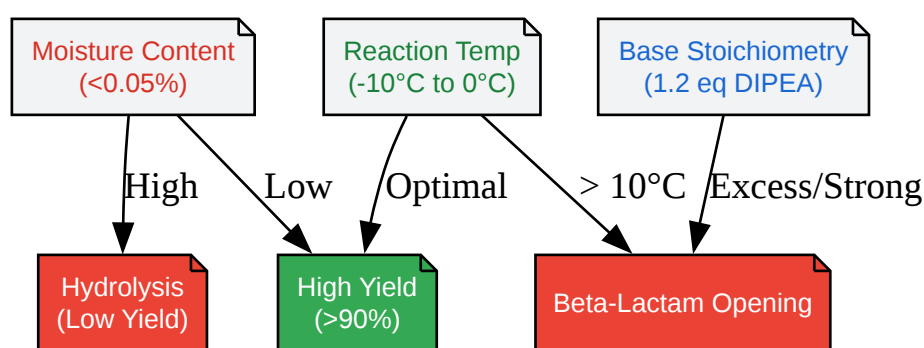
- Mobile Phase: Gradient of 0.1% H_3PO_4 (aq) / Acetonitrile.[2]
- Detection: UV at 254 nm (PNB absorption) and 210 nm.[2]
- Retention Time: MAP typically elutes later than the keto-ester due to the lipophilic diphenyl phosphate group.[2]
- Acceptance Criteria: Purity > 98.0% Area; Single largest impurity < 0.5%.[2]

Mass Spectrometry[2]

- Method: ESI-MS (Positive Mode).[2]
- Expected Mass: $[\text{M}+\text{H}]^+ = 595.14$ Da.
- Fragmentations: Loss of Diphenyl phosphate (250 Da) is a common fragmentation pathway.[2]

Critical Process Parameters (CPP) & Troubleshooting

The synthesis of $\text{C}_{29}\text{H}_{27}\text{N}_2\text{O}_{10}\text{P}$ is a self-validating system if the following parameters are controlled:



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Figure 2: Impact of Critical Process Parameters on Product Quality.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield	High water content in MeCN. [2]	Karl Fischer titration of solvent before use; dry solvent over molecular sieves.
Impurity at RRT 0.8	Unreacted Keto-ester.[2]	Increase Diphenyl chlorophosphate to 1.2 eq; extend reaction time.
Impurity at RRT 1.2	Dimer formation.	Control base addition rate; ensure strict temperature control during addition.
Oiling out	Residual solvent/impurities.[2]	Recrystallize from Ethyl Acetate/Hexane or IPA.

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Sources

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